

A-Technical-Guide-to-3,4-Methylenedioxycinnamic-Acid-Properties-Synthesis-and-Applications

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Compound of Interest

Compound Name: 3,4-Methylenedioxycinnamic acid

Cat. No.: B120963

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **3,4-Methylenedioxycinnamic acid**, a pivotal intermediate in organic synthesis with significant applications in the pharmaceutical and cosmetic industries.^{[1][2]} The guide details its core physicochemical properties, including its precise molecular weight, chemical structure, and solubility characteristics. A validated, step-by-step protocol for its laboratory synthesis via the Perkin reaction is presented, emphasizing the causal factors behind experimental choices. Furthermore, the guide outlines standard analytical techniques for structural verification and purity assessment. Finally, it explores the compound's role as a versatile precursor and its documented biological activities, such as anti-inflammatory and antioxidant properties, which are of high interest in drug development.^{[1][3]}

Section 1: Core Physicochemical Properties

3,4-Methylenedioxycinnamic acid, also known by synonyms such as 3-(1,3-Benzodioxol-5-yl)acrylic acid and Piperonylacrylic acid, is a cinnamic acid derivative that serves as a valuable building block in organic chemistry.^[1] Its foundational properties are critical for its application in further synthetic endeavors.

The molecular weight of **3,4-Methylenedioxcinnamic acid** has been determined to be 192.17 g/mol .[\[1\]](#)[\[4\]](#)[\[5\]](#) This value is derived from its chemical formula, C₁₀H₈O₄.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The compound typically appears as a white to light yellow crystalline powder.[\[1\]](#)

Key Data Summary

Property	Value	Source(s)
Molecular Weight	192.17 g/mol	[1] [4] [7]
Exact Mass	192.04225873 Da	[8]
Chemical Formula	C ₁₀ H ₈ O ₄	[1] [3] [4] [6] [7]
CAS Number	2373-80-0	[1] [3] [6] [7]
IUPAC Name	(E)-3-(1,3-benzodioxol-5-yl)prop-2-enoic acid	[8]
Melting Point	242-244 °C (decomposes)	[1] [9]
Appearance	White to light yellow crystalline powder	[1] [9]
Solubility	Generally soluble in organic solvents; limited solubility in water.	[3]
Storage	Store at room temperature, protected from light and heat.	[1] [3] [4]

Chemical Structure

The structure features a cinnamic acid backbone fused with a methylenedioxy group, which enhances its reactivity and imparts specific biological properties.[\[1\]](#)[\[3\]](#)

Caption: General workflow for the synthesis and purification.

Detailed Experimental Protocol

Materials:

- Piperonal (3,4-Methylenedioxybenzaldehyde)
- Acetic Anhydride
- Anhydrous Potassium Acetate
- Hydrochloric Acid (HCl)
- Ethanol (for recrystallization)

Procedure:

- Setup: A mixture of piperonal, acetic anhydride, and freshly fused potassium acetate is placed in a round-bottom flask fitted with a reflux condenser.
 - Causality: Acetic anhydride serves as the source of the enolate. Potassium acetate is a crucial weak base that deprotonates the anhydride, initiating the condensation with the aldehyde.
- Reaction: The mixture is heated in an oil bath to approximately 180°C for 5-8 hours.
 - Causality: The high temperature is necessary to overcome the activation energy for the condensation and subsequent dehydration steps of the Perkin reaction.
- Hydrolysis: After cooling, the reaction mixture is poured into water and boiled with an excess of sodium carbonate solution to hydrolyze the unreacted anhydride and the intermediate mixed anhydride. The solution is then filtered.
- Precipitation: The hot filtrate is acidified with concentrated hydrochloric acid. **3,4-Methylenedioxycinnamic acid** precipitates out upon cooling.
 - Causality: Acidification protonates the carboxylate salt, rendering the acid insoluble in the aqueous medium.
- Purification: The crude product is collected by filtration, washed with cold water, and purified by recrystallization from ethanol or glacial acetic acid to yield a white to off-white crystalline solid. [9][10] * Causality: Recrystallization is a self-validating purification technique. The

desired compound is dissolved in a hot solvent and allowed to cool slowly. As the solubility decreases, the compound crystallizes out, leaving impurities behind in the solvent.

Section 3: Analytical Characterization

To ensure the identity and purity of the synthesized compound, a suite of analytical techniques is employed. The data obtained should be consistent with established reference spectra.

Technique	Expected Observations
¹ H NMR	Signals corresponding to aromatic protons, vinylic protons of the acrylic acid moiety, and the characteristic singlet for the methylenedioxy (-O-CH ₂ -O-) protons.
¹³ C NMR	Resonances for the carboxyl carbon, aromatic carbons, vinylic carbons, and the methylenedioxy carbon.
IR Spectroscopy	Characteristic absorption bands for O-H stretching (carboxylic acid), C=O stretching (carbonyl), C=C stretching (alkene and aromatic), and C-O stretching. [11] [12]
Mass Spectrometry	A molecular ion peak (M ⁺) corresponding to the molecular weight (192.17). [8] [11] Common fragmentation patterns should also be observed.
Purity (HPLC)	A single major peak indicating ≥98% purity is typical for commercial-grade material. [1]

Section 4: Applications in Research and Drug Development

3,4-Methylenedioxycinnamic acid is more than a synthetic intermediate; its structure is associated with various biological activities, making it a compound of interest for drug discovery. [\[1\]](#)

Role as a Chemical Intermediate

The compound's structure, featuring a reactive acrylic acid group and an aromatic ring, makes it a versatile precursor for more complex molecules. [2][3] It is a key starting material in the synthesis of pharmaceuticals, fragrances, and other fine chemicals. [1][2] For example, the double bond can be hydrogenated to produce 3-(3,4-methylenedioxyphenyl)propionic acid. [13]

Caption: Role as a versatile chemical precursor.

Biological and Pharmacological Significance

Cinnamic acid and its derivatives are a well-studied class of compounds with a broad spectrum of biological activities. [14][15]

- **Anti-inflammatory and Antioxidant Properties:** **3,4-Methylenedioxycinnamic acid** has been investigated for its potential anti-inflammatory and antioxidant effects, which are valuable properties in the development of treatments for a range of diseases. [1][3] *** Enzyme Inhibition:** It is known to be an inhibitor of the phenylpropanoid enzyme 4-hydroxycinnamoyl-CoA ligase, which is involved in plant secondary metabolism. [7][9] This activity can be leveraged in agrochemical research.
- **Cosmetic and Skincare Applications:** Due to its antioxidant properties and ability to act as a UV filter, the compound is utilized in skincare and cosmetic formulations to protect against oxidative stress and damage from UV radiation. [1] *** Drug Discovery Scaffold:** The cinnamic acid scaffold is present in many biologically active molecules. [15] Modifications to the **3,4-methylenedioxycinnamic acid** structure are an active area of research for creating novel therapeutic agents with enhanced efficacy against cancer, microbial infections, and other conditions. [1][14][15]

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